

# Essential Safety and Handling Guide for Glutaraldehyde (Einecs 287-139-2)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Einecs 287-139-2*

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This guide provides critical safety, operational, and disposal information for researchers, scientists, and drug development professionals handling Glutaraldehyde (**Einecs 287-139-2**). Adherence to these protocols is essential for ensuring a safe laboratory environment.

Glutaraldehyde, also known as 1,5-pentanedial, is a potent biocide and tissue fixative.<sup>[1]</sup> While effective, it poses significant health risks upon exposure, necessitating strict adherence to safety protocols.<sup>[1]</sup> Dermatological and respiratory effects have been reported in exposed personnel.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

A workplace hazard assessment is required to determine the appropriate PPE for specific tasks involving glutaraldehyde.<sup>[2]</sup> The following table summarizes the recommended PPE for handling this chemical.

PPE Category	Recommended Equipment	Material Specifications
Hand Protection	Chemical Protective Gloves with long cuffs to protect the forearm.[2]	Recommended: Butyl Rubber, Nitrile, Viton®[3], Polyethylene.[3][4] Not Recommended: Latex, leather, cotton, or stitched gloves are unsuitable. [2] Polyvinyl chloride and neoprene do not provide adequate protection.[1]
Eye and Face Protection	Splash-proof goggles and/or a full face shield.[1][3]	Surgical masks with eye shields are not a substitute.[2]
Respiratory Protection	NIOSH-approved air-purifying respirators with organic vapor cartridges.[1]	Required if exposure may exceed the Threshold Limit Value-Ceiling (TLV-C).[1] Surgical masks do not offer protection against glutaraldehyde vapors.[2]
Protective Clothing	Impervious chemical protective apron, coveralls, lab coats, or gowns with sleeve covers.[1][2]	Recommended: Polypropylene[3], Polyethylene, Polyvinyl chloride, Viton™, Butyl Rubber, Neoprene, Nitrile rubber.[4]
Foot Protection	Impervious boots or shoes and leg-coverings.[2]	Shoes should be constructed of materials impervious to glutaraldehyde.[2]

## Operational Plans: Safe Handling and Storage

### Ventilation:

- Glutaraldehyde should be used in well-ventilated, designated areas with a minimum of 10 air changes per hour.[1]

- Local exhaust ventilation, such as a laboratory fume hood with a capture velocity of at least 100 feet per minute, is ideal.[1][3]

#### Handling Procedures:

- Only trained personnel should handle glutaraldehyde.[5]
- Transport solutions in closed containers with tight-fitting lids.[5]
- When transferring, pour carefully to minimize splashing and keep containers covered as much as possible.[5]
- Do not eat, drink, or smoke in areas where glutaraldehyde is handled.[3]

#### Storage:

- Store in tightly closed, properly labeled containers.[1][5]
- Keep in a cool, secure, and well-ventilated area.[1][5]

## Emergency Procedures

**Eye Contact:** Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4] Do not wear contact lenses when working with glutaraldehyde.[4]

**Skin Contact:** Immediately flush the contaminated skin with water for at least 15 minutes.[4] If clothing is penetrated, remove it immediately and flush the skin with water.[4]

**Inhalation:** Move the exposed person to fresh air at once.[4]

#### Spills:

- Clean up spills promptly, wearing appropriate PPE.[2]
- Use absorbent granules for spills and place them in a lidded waste container.[2]

## Disposal Plan

Spent glutaraldehyde is considered hazardous waste and requires careful disposal to protect human health and the environment.[6]

Neutralization:

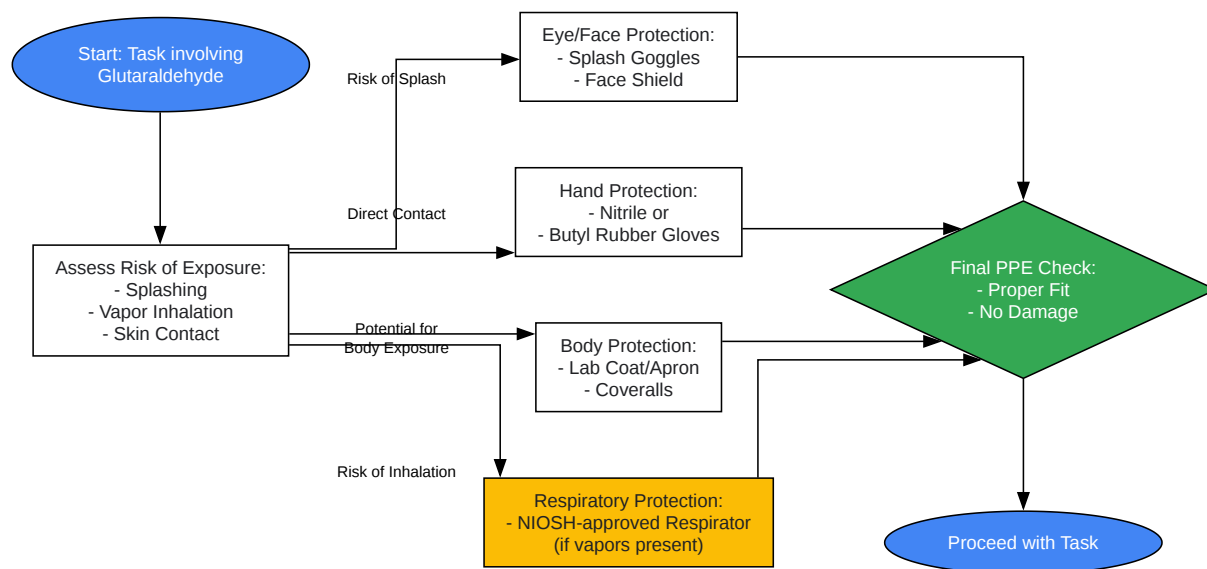
- Before disposal, glutaraldehyde solutions should be neutralized.[6] Glycine-based products are a common and approved method for neutralization.[6]
- A minimum of 25 grams of glycine (free base) should be used to neutralize one gallon of solution, with a recommended neutralization time of at least one hour.
- Sodium bisulfate can also be used for neutralization but creates a toxic byproduct.[6][7]

Disposal:

- NEVER dispose of untreated glutaraldehyde down the drain.[6]
- Dilution with water is not a substitute for neutralization and is prohibited.[6]
- After neutralization, check with your local Publicly Owned Treatment Works (POTW) to determine if the solution can be disposed of in the sanitary sewer system with copious amounts of cold water.[8] Some jurisdictions may prohibit this.[8]
- Empty containers should be rinsed with water and disposed of as normal waste, according to the product label instructions.[1]

## Logical Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate Personal Protective Equipment when handling glutaraldehyde.



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Caption: PPE Selection Workflow for Glutaraldehyde Handling.

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